

# Personal protective equipment for handling Apixaban-d3

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## Compound of Interest

Compound Name: Apixaban-d3

Cat. No.: B146307

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## Essential Safety and Handling Guide for Apixaban-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Apixaban-d3**, a deuterated active pharmaceutical ingredient (API). Adherence to these procedures is essential to ensure personnel safety and prevent contamination.

## Hazard Identification and Risk Assessment

**Apixaban-d3** is a potent compound that can cause damage to organs through prolonged or repeated exposure. It is harmful if swallowed, inhaled, or comes into contact with skin, and can cause serious eye and skin irritation[1][2][3][4][5]. A thorough risk assessment should be conducted before any handling activities to identify and mitigate potential exposure risks.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the recommended PPE for handling **Apixaban-d3**, categorized by the level of risk associated with the handling procedure.

Risk Level	Activity	Respirator y Protection	Hand Protection	Eye Protection	Body Protection	Foot Protection
High	Weighing, milling, or any procedure that can generate dust or aerosols.	Powered Air-Purifying Respirator (PAPR) with a full-facepiece hood.[6][7]	Double nitrile gloves.[6]	Chemical splash goggles and a face shield.[6]	Disposable coveralls (e.g., Tyvek®).[6]	Disposable shoe covers.[6]
Medium	Preparing solutions, dilutions, or transfers in a well-ventilated area.	Reusable half or full-facepiece respirator with P100/FFP3 filters.[1][6]	Double nitrile gloves.[6]	Chemical splash goggles.[6]	Disposable lab coat over personal clothing.[6]	Disposable shoe covers.[6]
Low	Handling sealed containers or performing visual inspections	N95 or FFP2 disposable respirator.[6]	Single pair of nitrile gloves.	Safety glasses with side shields.	Standard lab coat.	Standard closed-toe shoes.

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial for safely handling **Apixaban-d3**. The following protocol outlines the key phases of handling, from preparation to disposal.

- Preparation:
  - Designate a specific handling area.

- Ensure engineering controls such as a chemical fume hood or a glove box are functioning correctly.
- Assemble all necessary equipment and materials, including pre-weighed **Apixaban-d3** if possible.
- Prepare a spill kit appropriate for potent compounds.
- Donning PPE:
  - Put on PPE in the correct order: shoe covers, inner gloves, coveralls/lab coat, outer gloves, respiratory protection, and finally eye protection.
- Handling:
  - Perform all manipulations within the designated containment system (e.g., fume hood, glove box).
  - Keep containers of **Apixaban-d3** tightly closed when not in use.<sup>[1]</sup>
  - Use wet-wiping techniques for cleaning surfaces to avoid generating dust.
- Decontamination:
  - Wipe down all surfaces and equipment with a suitable deactivating agent after handling is complete.
  - Carefully wipe the exterior of the primary container before removing it from the handling area.
- Doffing PPE:
  - Remove PPE in a designated doffing area, being careful to avoid self-contamination.
  - The general sequence is: outer gloves, coveralls/lab coat, shoe covers, inner gloves, eye protection, and finally respiratory protection.

## Disposal Plan

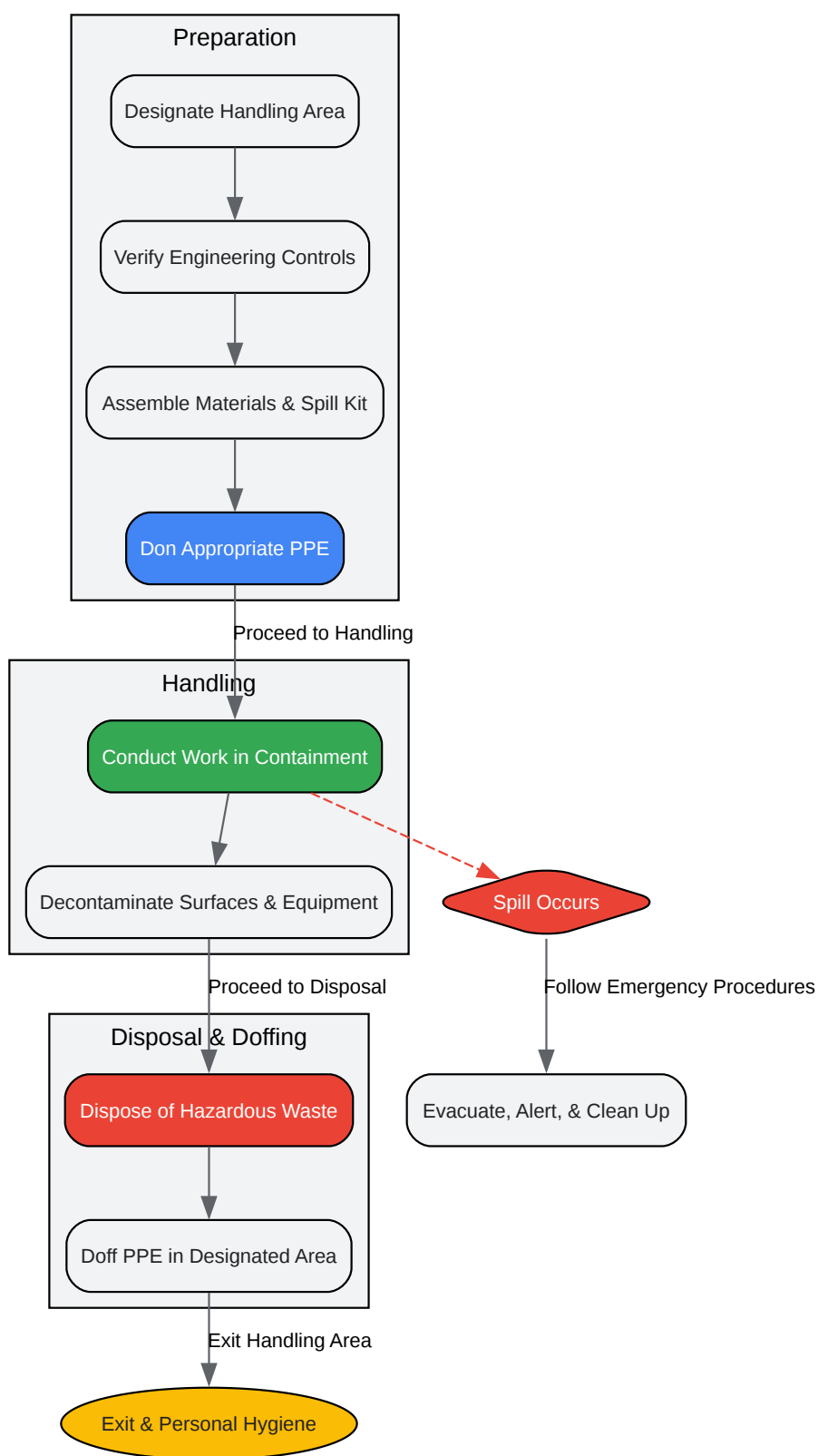
All waste generated from handling **Apixaban-d3**, including contaminated PPE, is considered hazardous waste and must be disposed of accordingly.

Waste Stream	Disposal Procedure
Solid Waste	Collect all contaminated solids (e.g., pipette tips, weighing paper, contaminated gloves, and coveralls) in a clearly labeled, sealed hazardous waste container.
Liquid Waste	Collect all contaminated liquids in a sealed, properly labeled hazardous waste container. Do not pour down the drain.[3]
Sharps Waste	Dispose of any contaminated needles or other sharps in a designated sharps container for hazardous waste.
Unused Product	For disposal of unused Apixaban-d3, follow institutional and local regulations for hazardous chemical waste. Alternatively, mix the compound with an inert, non-appealing substance like cat litter or used coffee grounds, place it in a sealed plastic bag, and then in the designated hazardous waste stream.[8]

## Emergency Procedures

Exposure Type	Immediate Action
Inhalation	Move to fresh air immediately. Seek medical attention.[1][9]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water for at least 15 minutes.[2][3] Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[2][3] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]
Spill	Evacuate the area. Alert others. If trained and equipped, contain the spill using a spill kit. Absorb liquids with an inert material and place all contaminated materials in a sealed hazardous waste container.[9]

## Workflow for Handling Apixaban-d3



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